

(1-Benzylpiperidin-2-yl)methanol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *(1-Benzylpiperidin-2-yl)methanol*

Cat. No.: B1271878

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **(1-Benzylpiperidin-2-yl)methanol**, a key intermediate in various synthetic applications. This document outlines its known physical characteristics, detailed experimental protocols for their determination, and a logical workflow for property analysis.

Core Physical Properties

(1-Benzylpiperidin-2-yl)methanol is a colorless to light yellow liquid at ambient temperature. [1] A summary of its key physical properties is presented in the table below.

Physical Property	Value	Notes
Molecular Formula	$C_{13}H_{19}NO$	
Molecular Weight	205.30 g/mol	[2]
Boiling Point	134 °C at 0.15 mmHg	[1]
Density (Predicted)	$1.056 \pm 0.06 \text{ g/cm}^3$	[1]
Physical Form	Liquid	[2]
pKa (Predicted)	15.08 ± 0.10	[1]
Solubility	Insoluble in water; Soluble in most organic solvents.	Based on the properties of similar N-benzylpiperidine compounds.

Experimental Protocols

Detailed methodologies for the determination of the key physical properties of **(1-Benzylpiperidin-2-yl)methanol** are provided below. These protocols are adapted from standard laboratory procedures for liquid organic compounds.

Determination of Boiling Point (Reduced Pressure)

The boiling point of **(1-Benzylpiperidin-2-yl)methanol** is determined at reduced pressure to prevent decomposition at higher temperatures. A vacuum distillation apparatus is employed.

Apparatus:

- Round-bottom flask
- Claisen adapter
- Thermometer (with appropriate range)
- Vigreux column (short path)
- Condenser

- Receiving flask
- Vacuum pump
- Manometer
- Heating mantle with a magnetic stirrer
- Boiling chips or magnetic stir bar

Procedure:

- Place a magnetic stir bar or boiling chips into the round-bottom flask.
- Add approximately 10-15 mL of **(1-Benzylpiperidin-2-yl)methanol** to the flask.
- Assemble the vacuum distillation apparatus, ensuring all joints are properly sealed with vacuum grease.
- Position the thermometer bulb so that the top of the bulb is level with the side arm of the Claisen adapter leading to the condenser.
- Begin circulating cold water through the condenser.
- Turn on the magnetic stirrer to ensure smooth boiling.
- Gradually evacuate the system using the vacuum pump to the desired pressure (e.g., 0.15 mmHg), monitored by the manometer.
- Slowly heat the sample using the heating mantle.
- Record the temperature at which the liquid is actively boiling and a steady stream of condensate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

Determination of Density

The density of liquid **(1-Benzylpiperidin-2-yl)methanol** can be accurately determined using a pycnometer or a graduated cylinder and a balance for a less precise measurement.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

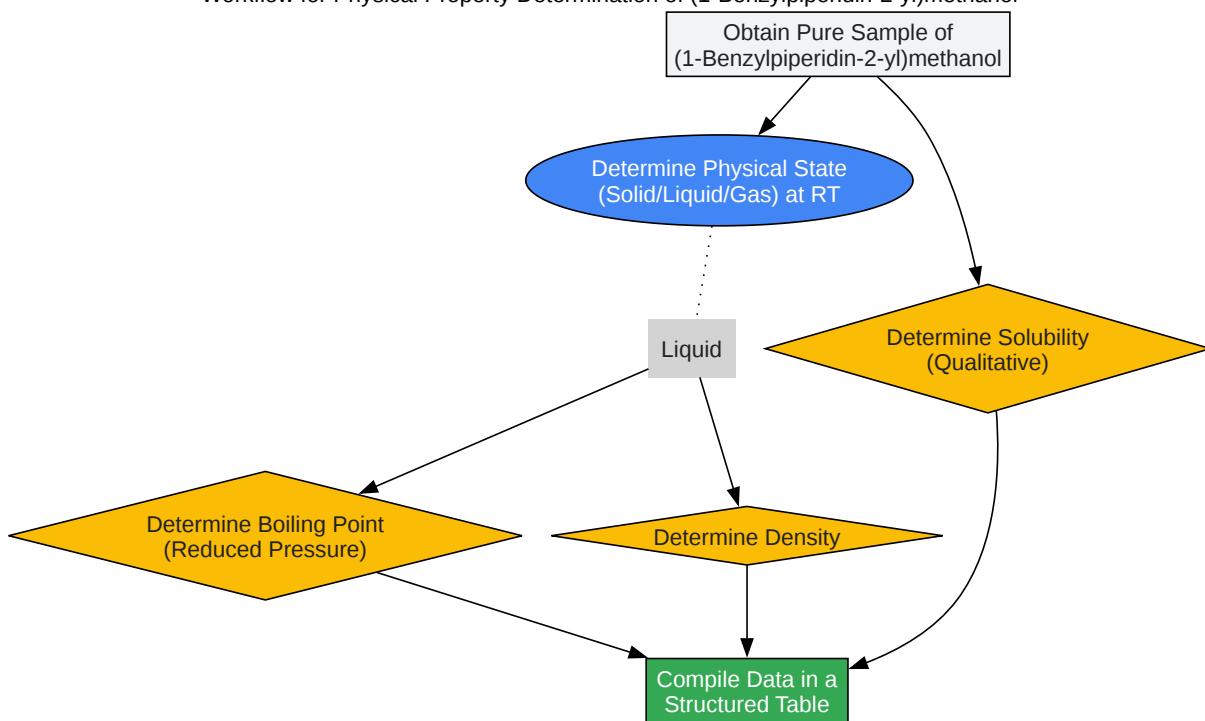
Procedure:

- Clean and thoroughly dry the pycnometer.
- Determine and record the mass of the empty, dry pycnometer.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.
- Adjust the volume of the water to the pycnometer's calibration mark, ensuring no air bubbles are present.
- Dry the outside of the pycnometer and record its mass.
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **(1-Benzylpiperidin-2-yl)methanol** and repeat steps 3-5.
- Calculate the density using the following formula: Density = (Mass of liquid) / (Volume of liquid) Volume of liquid = (Mass of water) / (Density of water at the experimental temperature)

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the characterization of the physical properties of **(1-Benzylpiperidin-2-yl)methanol**.

Workflow for Physical Property Determination of (1-Benzylpiperidin-2-yl)methanol

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Caption: Workflow for Physical Property Analysis.

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References

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